Long-term stability of Grazoprevir potassium salt in DMSO

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Compound of Interest

Compound Name: *Grazoprevir potassium salt*

Cat. No.: *B15605178*

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Technical Support Center: **Grazoprevir Potassium Salt**

This guide provides technical information, frequently asked questions (FAQs), and troubleshooting advice for researchers and scientists using **Grazoprevir potassium salt**, particularly concerning its long-term stability in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: How should I prepare a stock solution of **Grazoprevir potassium salt** in DMSO?

A1: To prepare a stock solution, use anhydrous or high-purity (≥99.9%) DMSO to ensure maximum stability, as moisture can accelerate degradation.[1] **Grazoprevir potassium salt** is soluble in DMSO at concentrations of 100 mg/mL (124.23 mM) or greater.[2][3] For a typical 10 mM stock solution, dissolve the appropriate mass of the compound in the required volume of fresh, anhydrous DMSO. Gentle vortexing or sonication can aid dissolution. Always use tightly sealed vials to prevent moisture absorption from the air, as DMSO is hygroscopic.[4]

Q2: What are the recommended storage conditions for **Grazoprevir potassium salt** in DMSO?

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A2: For optimal long-term stability, stock solutions of **Grazoprevir potassium salt** in DMSO should be aliquoted into single-use volumes and stored in tightly sealed vials at -80°C.[2] This minimizes freeze-thaw cycles and exposure to moisture and air. For short-term storage (up to one month), -20°C is acceptable.[2] Avoid storing DMSO solutions at 4°C or room temperature for extended periods.

Q3: What is the expected long-term stability of **Grazoprevir potassium salt** in DMSO at various temperatures?

A3: While comprehensive public data on the long-term stability of **Grazoprevir potassium salt** in DMSO is limited, supplier recommendations suggest that solutions can be stable for up to 6 months when stored at -80°C.[2] Stability decreases significantly at higher temperatures. The following table provides an example of expected stability for a typical small molecule inhibitor in DMSO based on general laboratory best practices.

Table 1: Representative Stability of a Small Molecule in DMSO Over Time

Storage Temperature	**1 Month**	**3 Months**	**6 Months**	**12 Months**
Room Temperature (20-25°C)	**<90%**	**<70%**	**<50%**	**<20%**
4°C	>95%	<90%	<80%	<60%
-20°C	>99%	>95%	~95%	<90%
-80°C	>99%	>99%	>98%	>95%

Note: This table is for illustrative purposes only. Actual stability should be confirmed experimentally.

Q4: How can I determine if my **Grazoprevir potassium salt** solution has degraded?

A4: Visual inspection can sometimes reveal degradation through color changes or the formation of precipitates. However, the most reliable method is to use an analytical technique like Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) to assess the purity

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of the solution.[5][6] A significant decrease in the area of the main Grazoprevir peak or the appearance of new peaks over time indicates degradation.

Troubleshooting Guide

This section addresses common issues encountered during experiments.

Issue 1: Unexpected or inconsistent experimental results.

This could be due to degraded compound. Follow the troubleshooting workflow below to diagnose the problem.

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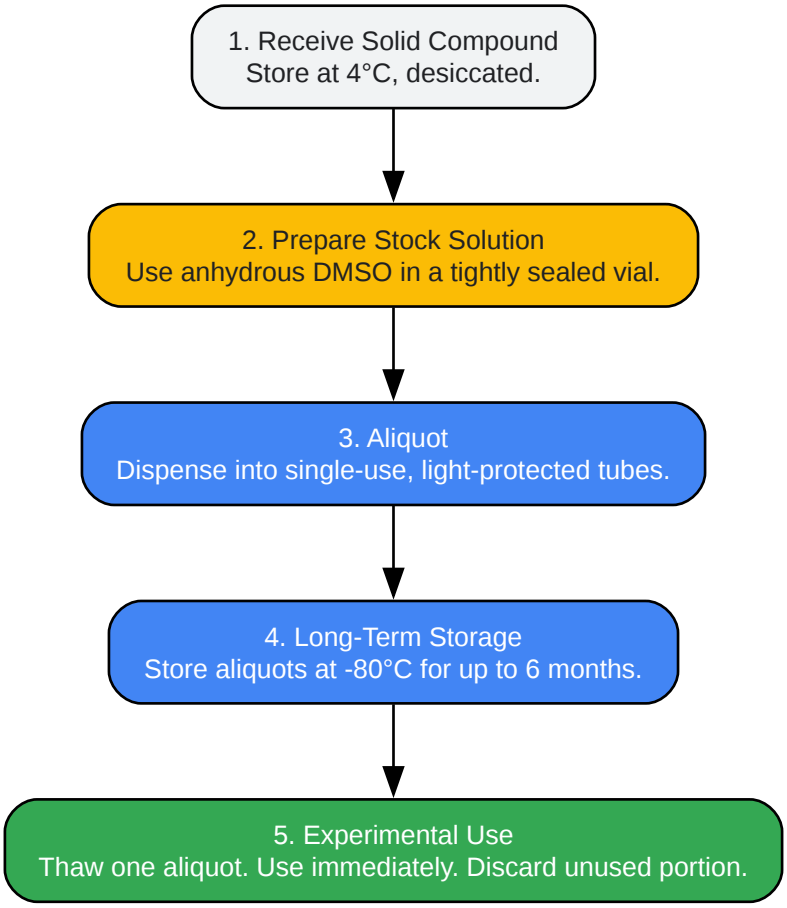

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